

Personal protective equipment for handling 4-Bromophenetole

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Compound of Interest

Compound Name: 4-Bromophenetole

Cat. No.: B047170

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Essential Safety and Handling Guide for 4-Bromophenetole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Bromophenetole** (CAS No. 588-96-5). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

4-Bromophenetole is classified as a hazardous substance. According to safety data, it causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is crucial to handle this chemical with appropriate care to avoid exposure.

Signal Word: Warning^[1]

Hazard Statements:

- Causes skin irritation.^{[1][3]}
- Causes serious eye irritation.^{[1][3]}
- May cause respiratory irritation.^{[1][3]}

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to minimize exposure when handling **4-Bromophenetole**.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side shields (compliant with EU EN166 or OSHA 29 CFR 1910.133). [1] [2]	Protects against splashes and contact with eyes.
Hand Protection	Appropriate protective gloves (e.g., Nitrile rubber). [1] [2]	Provides a barrier against direct skin contact. Gloves must be inspected before use and disposed of properly. [4]
Skin and Body Protection	Long-sleeved protective clothing and a lab coat. [1] [2]	Prevents skin exposure to spills or splashes.
Respiratory Protection	Not required under normal use with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used. [2]	Protects against inhalation of vapors or mists, especially in poorly ventilated areas. [1]

Quantitative Data for 4-Bromophenetole

The following table summarizes key quantitative data for **4-Bromophenetole**.

Property	Value
Molecular Formula	C ₈ H ₉ BrO[5]
Molecular Weight	201.06 g/mol [5]
Appearance	Colorless to dark tan liquid[6]
Boiling Point	233 °C (lit.)
Melting Point	4 °C (lit.)
Density	1.407 g/mL at 25 °C (lit.)
Flash Point	103.0 °C (217.4 °F) - closed cup
CAS Number	588-96-5[1]

Operational and Disposal Plans

Following structured operational and disposal plans is critical for the safe management of **4-Bromophenetole** in a laboratory setting.

Experimental Protocol: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[1][2]
- Keep the chemical away from incompatible materials such as strong oxidizing agents.[1][5]

2. Handling:

- Don all required PPE as specified in the table above.
- Avoid direct contact with skin, eyes, and clothing.[1]

- Avoid breathing vapors or mists.[1]
- After handling, wash hands and any exposed skin thoroughly.[1]
- Do not eat, drink, or smoke in the handling area.[4]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][6]
- Keep the container away from heat, sparks, open flames, and other sources of ignition.[5]
- Store locked up.[1]

Emergency Procedures: First Aid Measures

In case of accidental exposure, follow these first-aid measures immediately.

- If Inhaled: Move the person to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[1]
- If on Skin: Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Remove and wash contaminated clothing before reuse.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][2]
- If Swallowed: Do NOT induce vomiting. If the person is conscious, have them drink plenty of water. It may be beneficial to drink milk afterward. Seek immediate medical assistance.[1][2]

Spill and Emergency Plan

For minor spills, follow these steps:

- Ensure adequate ventilation.[1]
- Wearing appropriate PPE, absorb the spill with an inert material such as sand, silica gel, or universal binder.[1]

- Sweep or shovel the absorbed material into a suitable, closed container for disposal.^[1]
- Clean the spill area thoroughly.
- For major spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

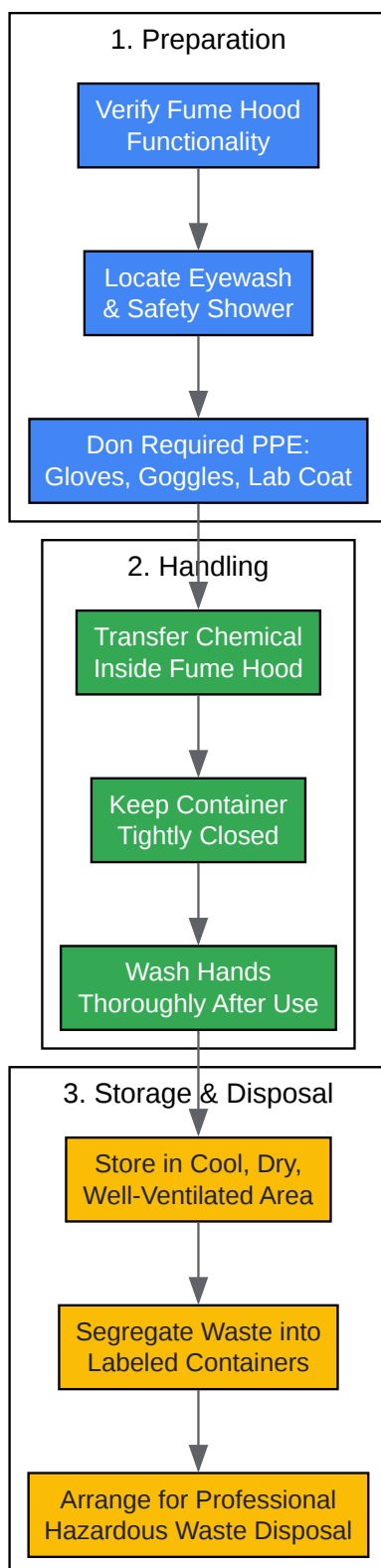
Disposal Plan: Step-by-Step Guidance

4-Bromophenetole and its containers must be disposed of as hazardous waste. Do not empty into drains.^[1]

- Waste Segregation:
 - Collect liquid waste containing **4-Bromophenetole** in a dedicated, clearly labeled, and sealed container.
 - Collect any contaminated materials (e.g., gloves, absorbent paper) in a separate, sealed, and labeled hazardous waste container.^[7]
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**4-Bromophenetole**," and identify its hazards (e.g., "Irritant").^[7]
- Professional Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.^[1]
 - Always consult with your institution's EHS department and follow local, regional, and national regulations for hazardous waste disposal.^{[7][8]}

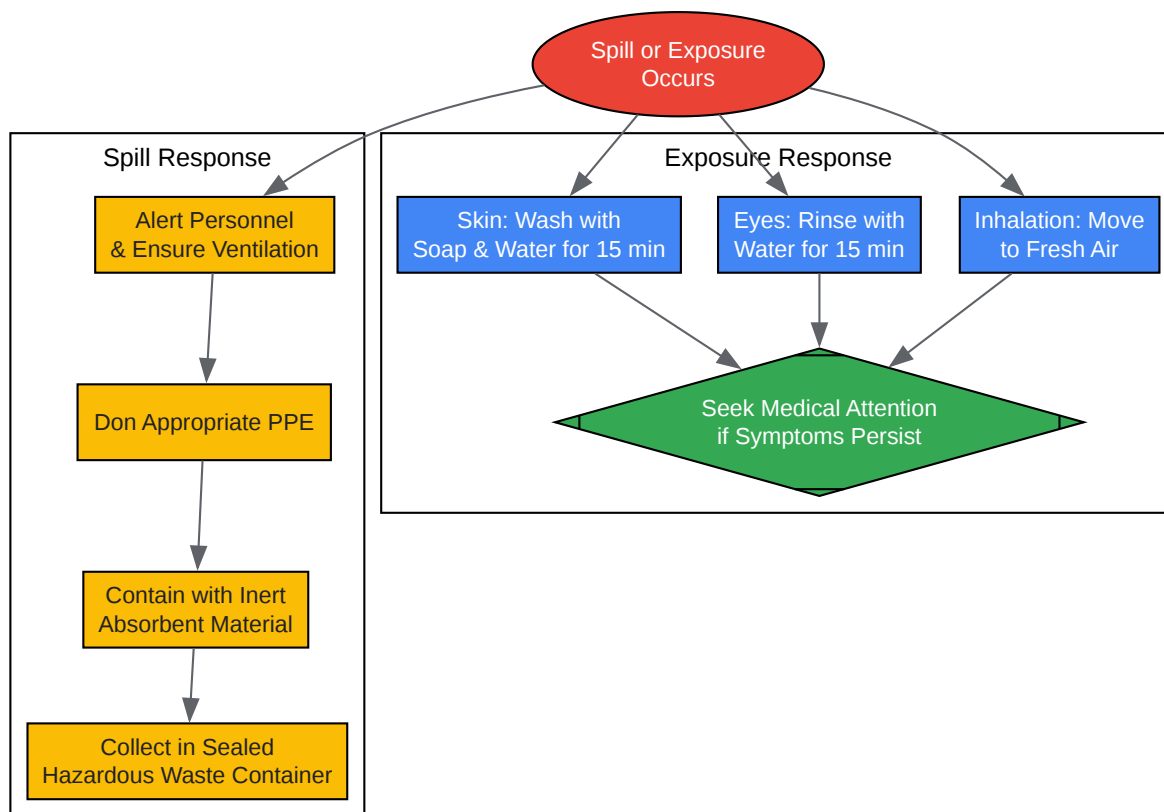
Visual Workflow and Logic Diagrams

The following diagrams illustrate the safe handling workflow and emergency response procedures for **4-Bromophenetole**.



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Diagram 1: Safe Handling Workflow for **4-Bromophenetole**.



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Diagram 2: Emergency Response Logic for a Spill or Exposure.

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